

"comparative analysis of 2-Piperidin-1-ylmethyl-acrylic acid synthesis routes"

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Compound of Interest

Compound Name: 2-Piperidin-1-ylmethyl-acrylic acid

Cat. No.: B1609879

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A Comparative Guide to the Synthesis of 2-Piperidin-1-ylmethyl-acrylic Acid

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Introduction

2-Piperidin-1-ylmethyl-acrylic acid (CAS No: 4969-03-3), a bifunctional molecule incorporating a reactive acrylic acid moiety and a piperidine ring, serves as a valuable building block in medicinal chemistry and material science. The piperidine heterocycle is a privileged scaffold in numerous pharmaceuticals, often enhancing bioavailability and modulating pharmacological activity, while the acrylic acid group provides a handle for polymerization and Michael additions.^{[1][2][3]} This guide provides an in-depth comparative analysis of two distinct synthetic strategies for this target molecule: a direct, one-pot Mannich condensation and a more deliberate, multi-step approach commencing with a Baylis-Hillman reaction.

This document is intended for researchers and process chemists. It moves beyond simple procedural lists to explain the underlying chemical principles, offering a critical evaluation of each route's respective strengths and weaknesses to inform rational synthesis design.

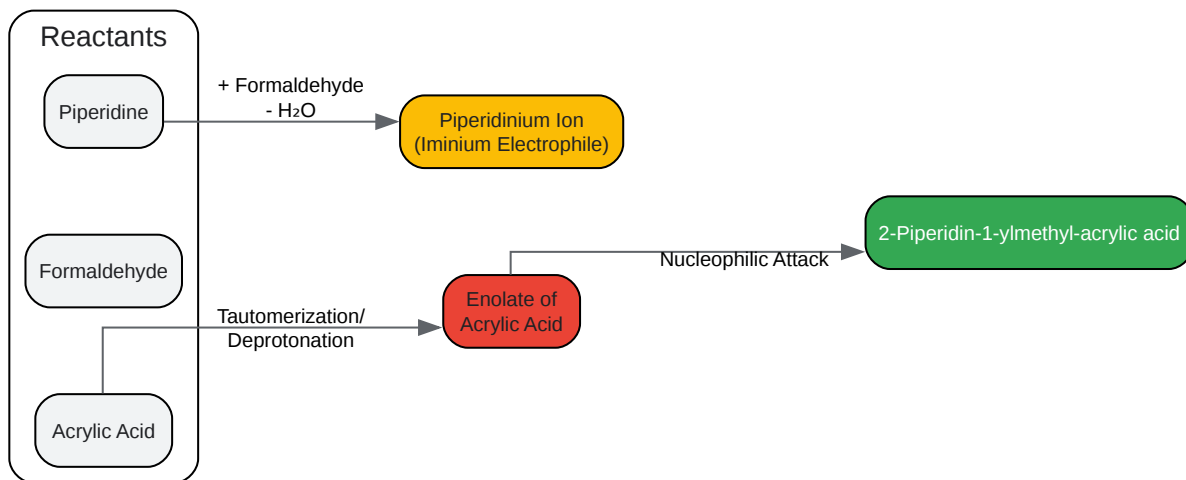
Route A: One-Pot Three-Component Mannich Reaction

The Mannich reaction is a cornerstone of C-C bond formation, enabling the aminoalkylation of an acidic proton located alpha to a carbonyl group.[4] This three-component reaction, which brings together an active hydrogen compound (acrylic acid), a non-enolizable aldehyde (formaldehyde), and a secondary amine (piperidine), represents the most atom-economical and convergent approach to **2-Piperidin-1-ylmethyl-acrylic acid**. [5][6]

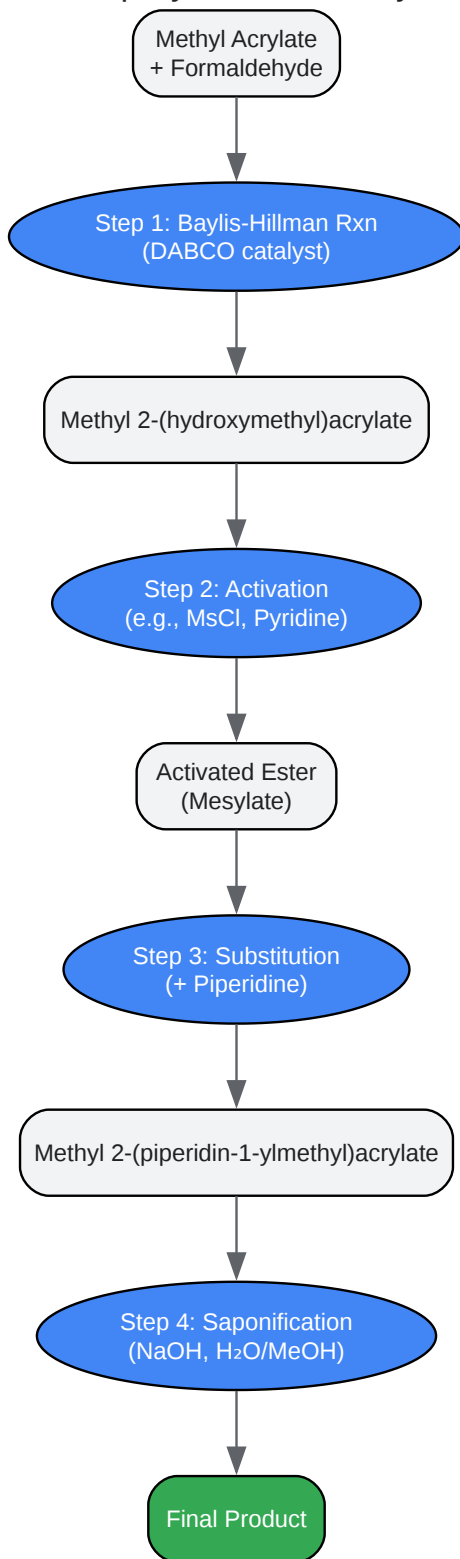
Principle and Mechanism

The reaction proceeds through two key stages. First, piperidine and formaldehyde react to form the highly electrophilic N,N-dimethylenepiperidin-1-ium ion, a type of Eschenmoser's salt precursor.[4] Concurrently, the acrylic acid can be deprotonated or exist in equilibrium with its enol form. The crucial C-C bond is then formed when the enol attacks the iminium ion, yielding the final product after a proton transfer. The use of an acidic medium can facilitate the formation of the iminium ion.[7]

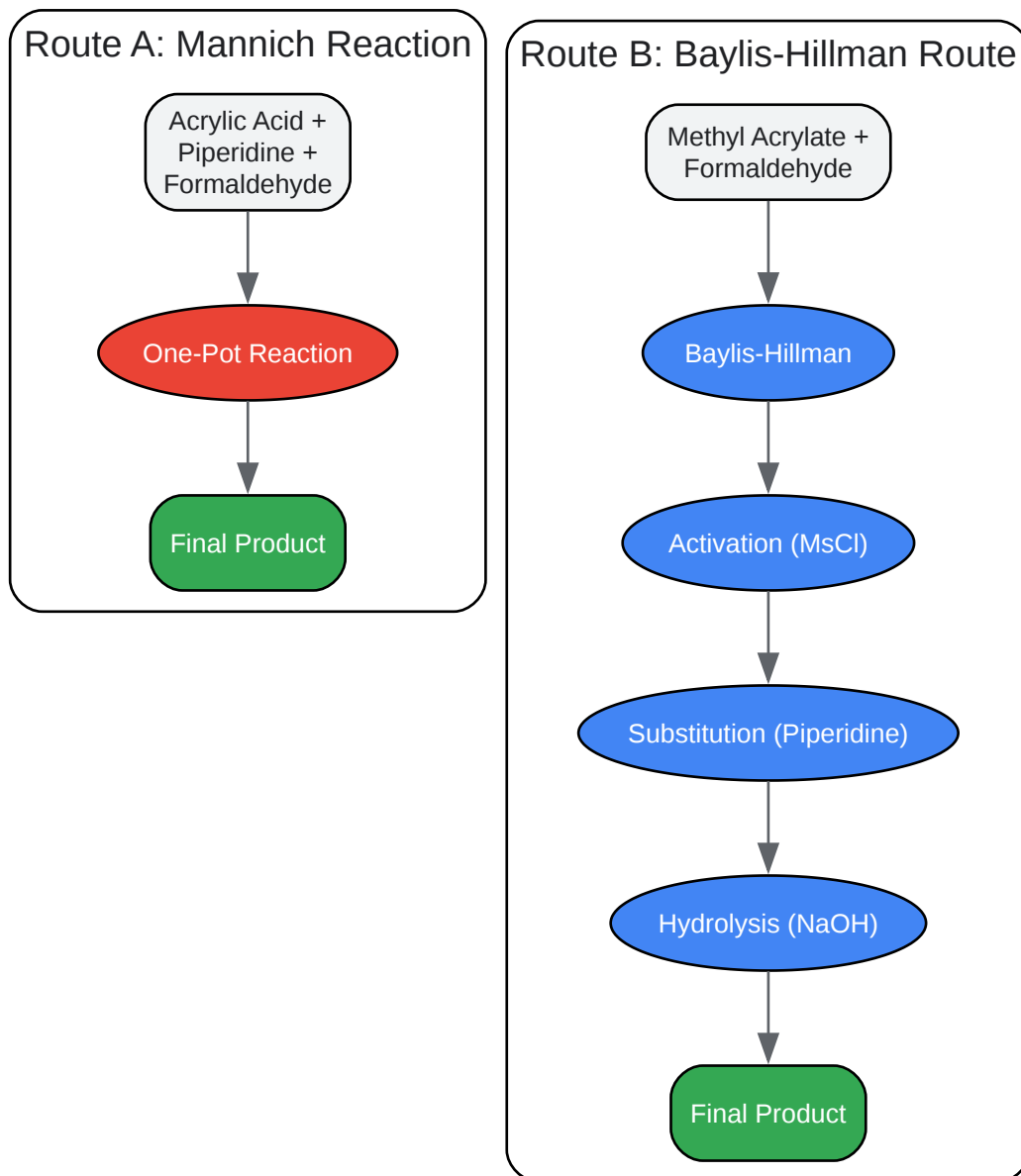
Mechanism of the Mannich Reaction



Workflow for Multi-Step Synthesis via Baylis-Hillman Adduct



Side-by-Side Synthesis Comparison



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